

Application Notes and Protocols for Npp1-IN-2 in Cell Culture Experiments

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Compound of Interest

Compound Name: *Npp1-IN-2*

Cat. No.: *B12369382*

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Introduction

Npp1-IN-2 is a potent and selective inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1). ENPP1 is a type II transmembrane glycoprotein that plays a critical role in regulating extracellular purinergic signaling by hydrolyzing ATP and other nucleotides.[1][2] Recently, ENPP1 has been identified as a key negative regulator of the cGAS-STING (cyclic GMP-AMP Synthase - Stimulator of Interferon Genes) pathway, a crucial component of the innate immune system that detects cytosolic DNA and triggers an anti-tumor immune response.[3][4]

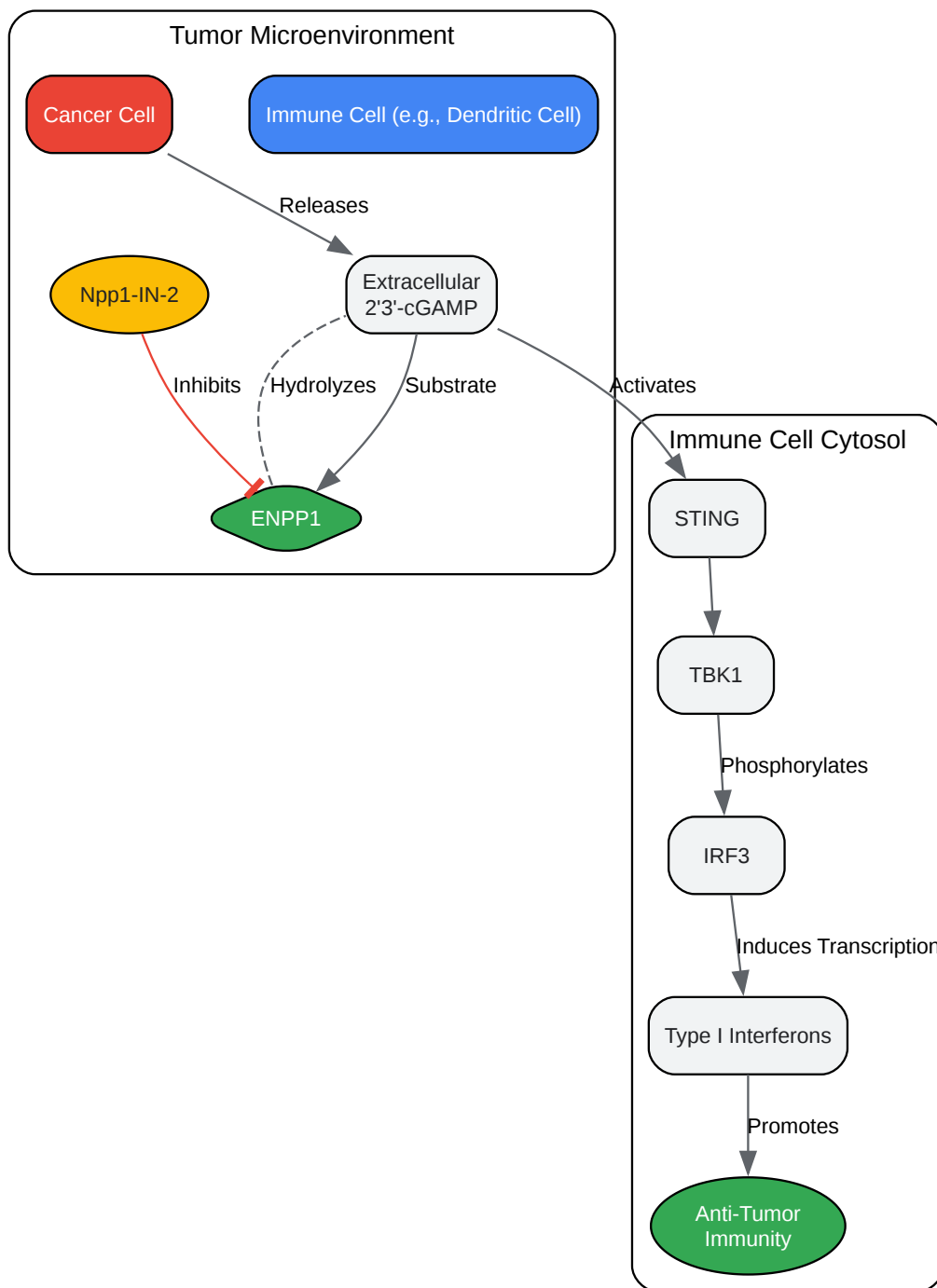
ENPP1 hydrolyzes 2'3'-cyclic GMP-AMP (2'3'-cGAMP), the second messenger produced by cGAS upon sensing cytosolic DNA.[3][4] This hydrolysis dampens the STING-mediated production of type I interferons (IFNs) and other pro-inflammatory cytokines that are essential for T-cell recruitment and activation within the tumor microenvironment.[5][6] By inhibiting ENPP1, **Npp1-IN-2** prevents the degradation of 2'3'-cGAMP, leading to enhanced STING pathway activation and a more robust anti-tumor immune response.[5] This makes **Npp1-IN-2** a valuable tool for cancer immunotherapy research and drug development.

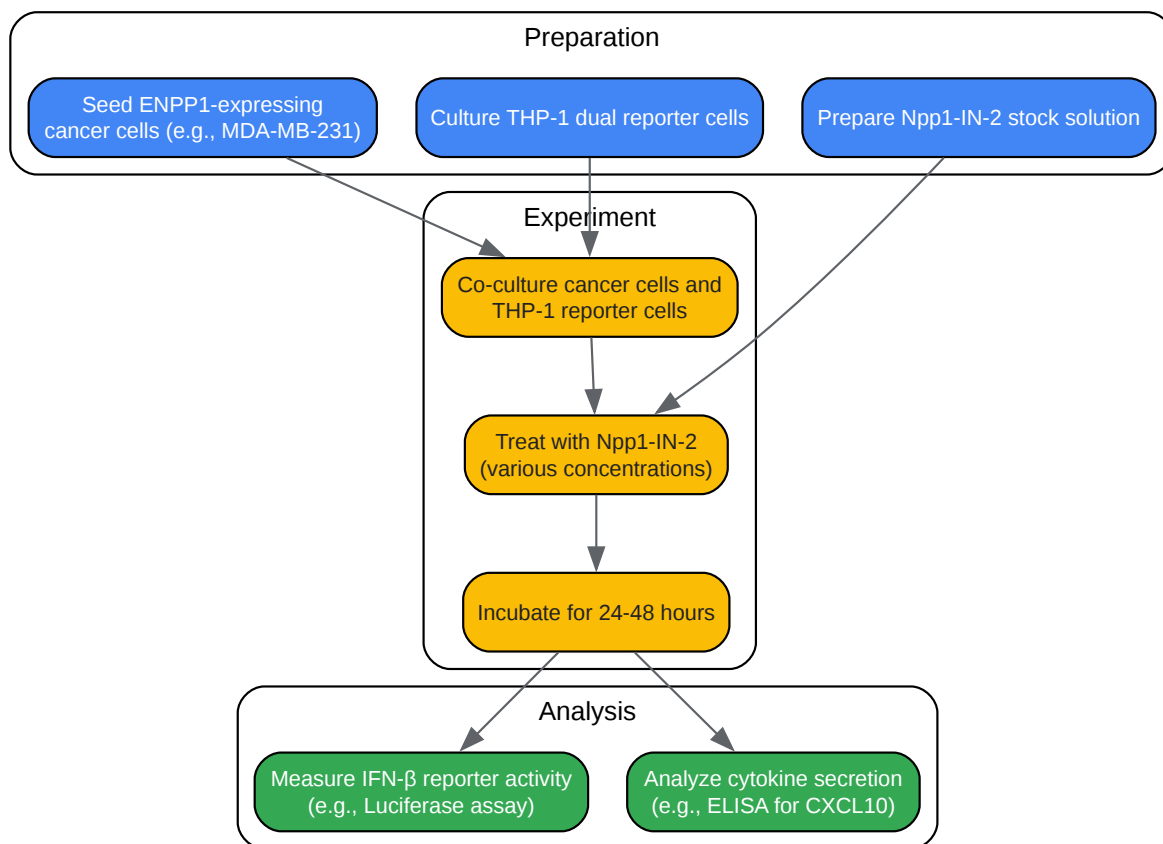
Mechanism of Action

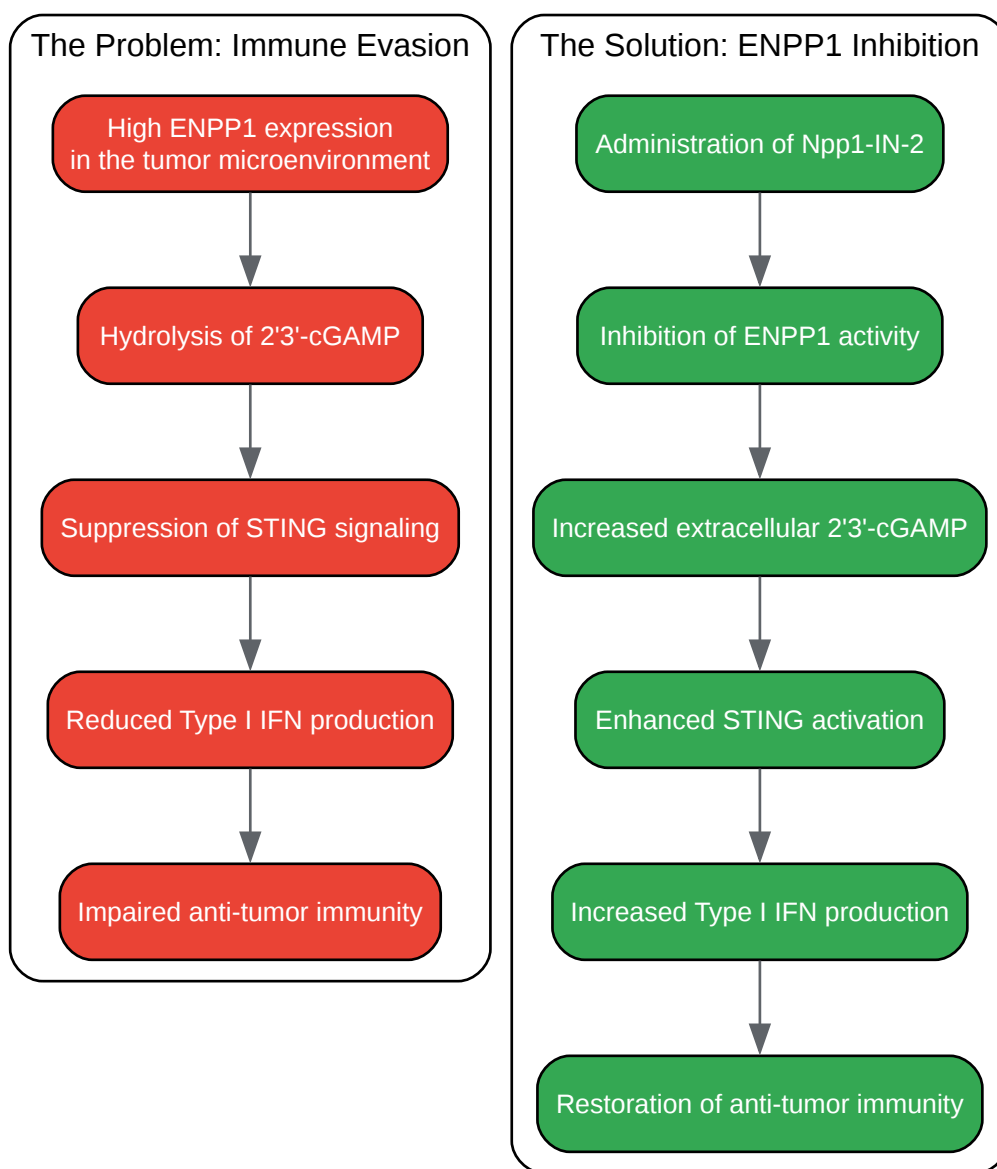
Npp1-IN-2 functions by blocking the catalytic activity of ENPP1, thereby preventing the hydrolysis of its substrate, 2'3'-cGAMP. This leads to an accumulation of extracellular 2'3'-

cGAMP, which can then activate the STING pathway in immune cells, such as dendritic cells and macrophages, within the tumor microenvironment. Activated STING signaling results in the production of type I interferons and other cytokines, which in turn promote the recruitment and activation of cytotoxic T lymphocytes (CTLs) that can recognize and kill cancer cells.

Mechanism of Action of Npp1-IN-2







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